

Technical Guide: Methyl Isoquinoline-7-Carboxylate Safety & Handling

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Compound of Interest

Compound Name:	Methyl isoquinoline-7-carboxylate
CAS No.:	178262-31-2
Cat. No.:	B065334

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Executive Summary

Methyl isoquinoline-7-carboxylate (CAS: 178262-31-2) is a critical heterocyclic building block in medicinal chemistry, frequently employed in the synthesis of alkaloids, kinase inhibitors, and antibacterial agents.^{[1][2][3]} While it shares the general hazard profile of nitrogenous heterocycles—primarily irritation and potential acute toxicity—its specific ester functionality introduces sensitivity to hydrolysis, necessitating precise environmental controls.

This guide provides a rigorous, self-validating framework for the safe manipulation, storage, and disposal of this compound. It moves beyond generic safety data sheets (SDS) to address the operational nuances encountered in drug discovery workflows.

Part 1: Physicochemical & Hazard Profile

Understanding the physical state and chemical reactivity is the first step in risk mitigation.

Table 1: Core Technical Specifications

Parameter	Specification	Operational Implication
CAS Number	178262-31-2	Unique identifier for inventory tracking.[1][4]
Formula	C ₁₁ H ₉ NO ₂	MW: 187.20 g/mol .
Physical State	Solid (White/Off-white)	Risk of dust generation during weighing.
Melting Point	100°C	Stable solid at RT; melt processing unlikely.
Solubility	DMSO, Methanol, DCM	Use compatible solvent-resistant gloves (e.g., Nitrile/Neoprene).
pKa	~4.4 (Isoquinoline N)	Basic nitrogen; forms salts with strong acids.

Hazard Identification (GHS Classification)

Signal Word:WARNING

- H302: Harmful if swallowed.[5][6][7]
- H315: Causes skin irritation.[5][6][7][8]
- H319: Causes serious eye irritation.[5][6][7][8]
- H335: May cause respiratory irritation.[6]

Expert Insight: The combination of H315/H319/H335 indicates this compound is a potent mucosal irritant. The isoquinoline ring system is lipophilic, facilitating dermal absorption, while the ester moiety is susceptible to hydrolysis by esterases if absorbed systemically.

Part 2: Strategic Handling & Storage

Environmental Control Logic

The stability of **methyl isoquinoline-7-carboxylate** is compromised by two factors:

- Hydrolysis: Moisture can cleave the methyl ester to the corresponding carboxylic acid (Isoquinoline-7-carboxylic acid), altering stoichiometry and potency.
- Oxidation: Nitrogen heterocycles can form N-oxides over time if exposed to light and air.

Storage Protocol:

- Temperature: Store at 2–8°C (Refrigerated). While some suppliers list Room Temperature, refrigeration retards hydrolysis and oxidation for long-term reference standards.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if the seal is broken.
- Container: Amber glass vials with Teflon-lined caps to prevent light degradation and leaching.

Engineering Controls & PPE[7]

- Primary Barrier: Certified Chemical Fume Hood. Never handle the solid on an open benchtop due to H335 (Respiratory Irritation).
- Glove Selection:
 - Solid Handling: Standard Nitrile (0.11 mm) is sufficient.
 - Solution Handling (DCM/Chloroform): Double-glove or use PVA/Laminate gloves. Isoquinolines dissolved in chlorinated solvents penetrate standard nitrile rapidly.

Part 3: Operational Protocols

Protocol A: Safe Weighing & Solubilization

Objective: Minimize dust exposure and ensure accurate concentration without hydrolysis.

- Preparation:
 - Equip analytical balance inside a containment enclosure or place a balance shield in the fume hood.
 - Pre-weigh the receiving vial (tared) to avoid transferring solid back and forth.

- Static Control:
 - Use an anti-static gun or ionizer bar. Heterocyclic esters often carry static charge, causing "fly-away" powder that contaminates the balance and user.
- Solubilization:
 - Add solvent (e.g., anhydrous DMSO or DCM) immediately after weighing.
 - Critical Step: Do not sonicate in an open vessel. Sonicate in a sealed vial to prevent aerosolization of the toxic solution.

Protocol B: Reaction Monitoring & Quenching

Objective: Prevent runaway hydrolysis during workup.

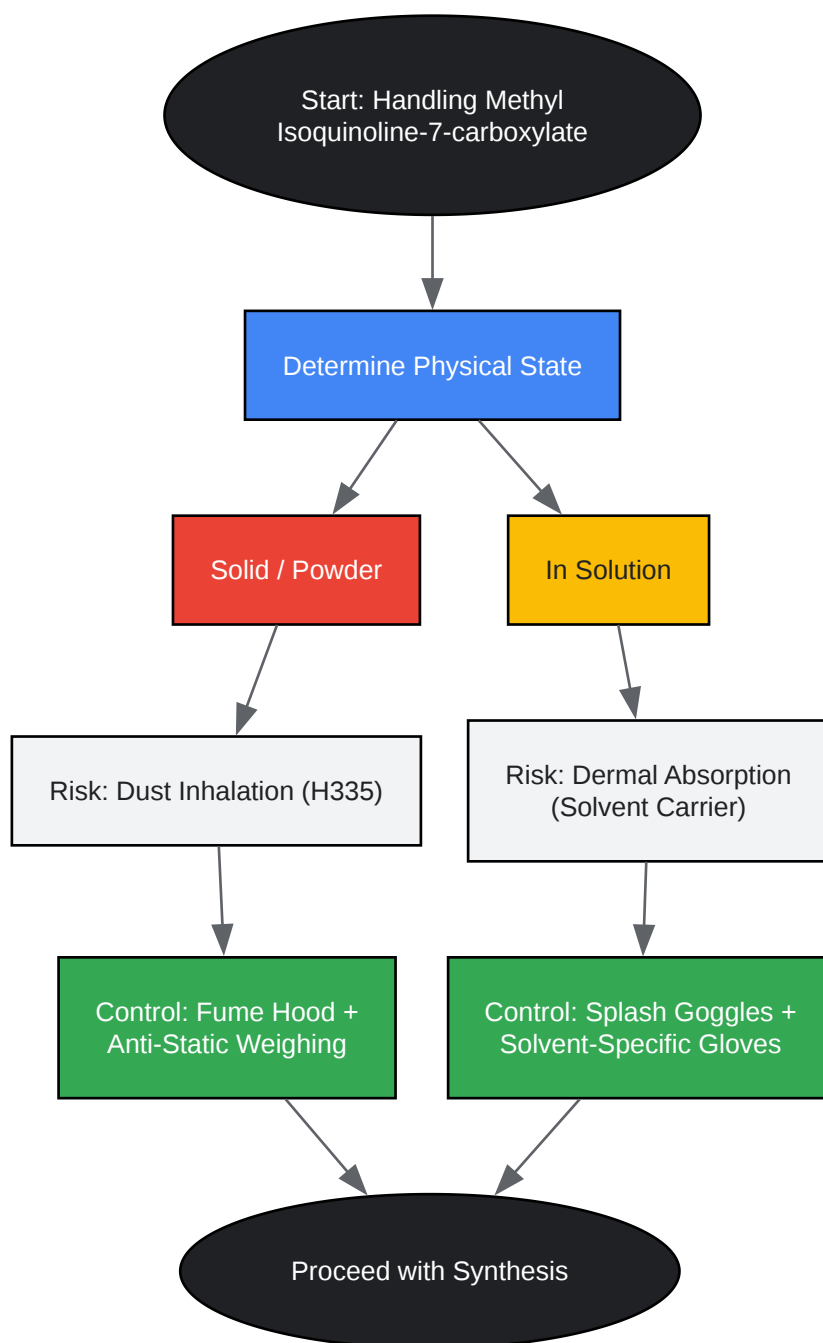
Context: When using this ester in coupling reactions (e.g., Suzuki, Buchwald), the workup often involves aqueous washes.

- Risk: High pH (NaOH/KOH) will rapidly saponify the methyl ester to the acid.
- Control:
 - Buffer aqueous washes to pH 7–8 (e.g., Saturated NaHCO₃ or Phosphate Buffer).
 - Avoid prolonged contact with strong acids (e.g., 1M HCl), which will protonate the isoquinoline nitrogen (forming a water-soluble salt) and potentially sequester the product in the aqueous layer during extraction.

Part 4: Visualization of Safety Logic

Diagram 1: Risk Assessment & Handling Workflow

This decision tree guides the researcher through the physical state handling logic, ensuring appropriate barriers are active before work begins.

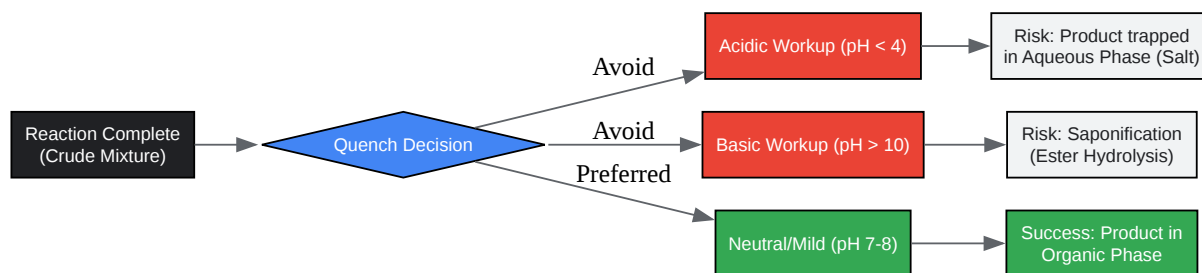


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Caption: Operational logic flow for determining PPE and engineering controls based on physical state.

Diagram 2: Workup & Purification Strategy

This workflow illustrates the chemical stability checkpoints required to isolate the ester intact.



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Caption: Chemical stability decision tree for maximizing yield during extraction.

Part 5: Emergency Response

- Eye Contact: Immediately flush with water for 15 minutes.[6] The basicity of the isoquinoline nitrogen can cause corneal damage similar to mild alkali burns.
- Skin Contact: Wash with soap and water.[6][8] Do not use ethanol or DMSO to wipe the skin, as this may enhance absorption of the compound.
- Spill Cleanup:
 - Evacuate the immediate area if dust is airborne.[8]
 - Wet the powder with a compatible solvent (e.g., heptane) to suppress dust before sweeping.
 - Place in a sealed hazardous waste container labeled "Toxic Organic Solid."

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for Isoquinoline. Retrieved January 31, 2026, from [\[Link\]](#)

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